

# Validating the Withdrawal Period for Ralgro® in Cattle: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	Ralgro
CAS No.:	55331-29-8
Cat. No.:	B1209543

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the withdrawal period and residue profiles of **Ralgro®** (zeranol), a widely used growth-promoting implant in cattle, with its alternatives. The information is supported by experimental data and detailed methodologies to assist in research and drug development.

## Executive Summary

**Ralgro®**, along with its major competitors Synovex® and Revalor®, has a zero-day withdrawal period when used according to the manufacturer's label. This is based on studies demonstrating that the residues of the active ingredients deplete to levels below the established Maximum Residue Limits (MRLs) by the time of slaughter. This guide delves into the available data on residue levels, the regulatory framework governing these limits, and the experimental protocols used for their determination.

## Comparison of Growth-Promoting Implants

The following table summarizes the key characteristics of **Ralgro®** and two common alternatives, **Synovex®** and **Revalor®**.

Feature	Ralgro®	Synovex® (S/H/C)	Revalor® (G/S/H/IS/IH/XS)
Active Ingredient(s)	Zeranol	Progesterone & Estradiol Benzoate	Trenbolone Acetate & Estradiol
Dosage (per implant)	36 mg	Varies by product (e.g., Synovex-S: 200mg Progesterone, 20mg Estradiol Benzoate)	Varies by product (e.g., Revalor-G: 40mg Trenbolone Acetate, 8mg Estradiol)
Official Withdrawal Period	0 days[1][2][3][4][5]	0 days[6][7][8]	0 days[9]
Regulatory Body	FDA (USA)	FDA (USA)	FDA (USA)

## Residue Profile and Maximum Residue Limits (MRLs)

The "zero-day withdrawal" is scientifically supported by residue depletion studies that measure the concentration of the active drug and its metabolites in edible tissues over time. These residues must fall below the MRLs established by regulatory bodies like the Codex Alimentarius Commission.

### Ralgro® (Zeranol) Residue Data

Studies have shown that zeranol residues in cattle tissues are low. In one study, 45 days after implantation of 36 mg of tritiated zeranol, the following residue levels were observed[9]:

Tissue	Residue Level (ppb)
Liver	≤ 2.0
Kidney	≤ 1.0
Fat	≤ 1.0
Muscle	≤ 0.2
Plasma	≤ 0.2

The Codex Alimentarius has established the following MRLs for zeranol in cattle tissues[10][11]:

Tissue	MRL (µg/kg or ppb)
Muscle	2
Liver	10

## Alternatives: Residue Information

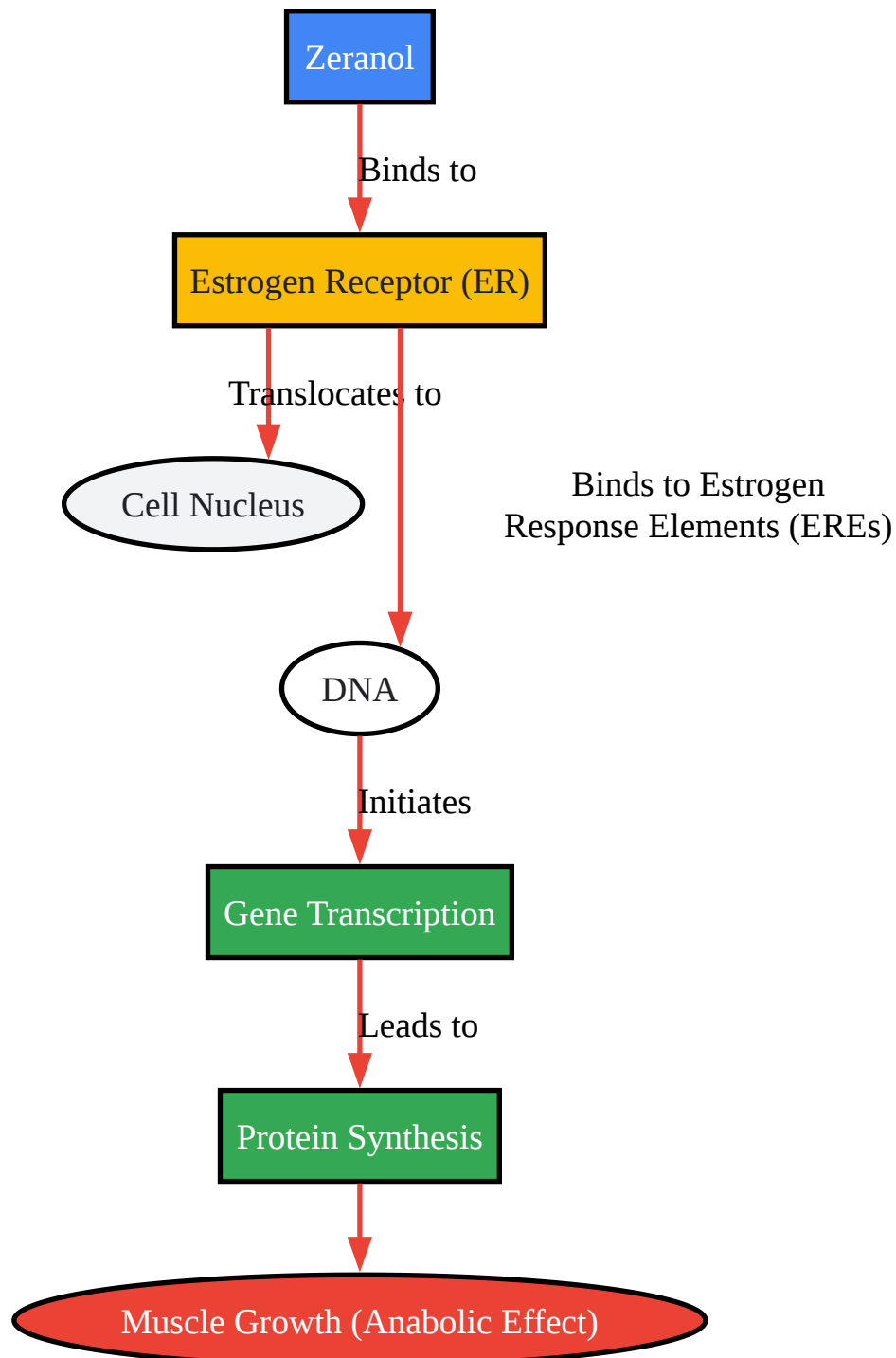
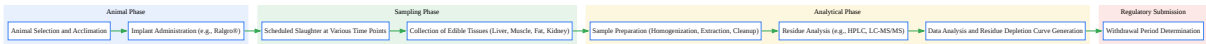
Direct comparative studies of residue levels between **Ralgro®**, **Synovex®**, and **Revalor®** under the same conditions are not readily available in the reviewed literature. However, individual studies provide insight into the residue profiles of the active ingredients in the alternative implants.

- **Synovex®** (Progesterone and Estradiol Benzoate): Studies on progesterone and estradiol residues in treated cattle indicate that the levels fall within the physiological range of untreated animals[12].
- **Revalor®** (Trenbolone Acetate and Estradiol): The primary metabolites of trenbolone acetate are 17 $\alpha$ -trenbolone and 17 $\beta$ -trenbolone, and for estradiol, the main metabolite is 17 $\alpha$ -estradiol. Residue studies track the depletion of these metabolites in various tissues[12][13].

## Experimental Protocols for Residue Analysis

The validation of withdrawal periods relies on robust and standardized experimental protocols. The following outlines a typical workflow for a residue depletion study, based on VICH (International Cooperation on Harmonisation of Technical Requirements for Registration of Veterinary Medicinal Products) guidelines.

## Logical Workflow for a Residue Depletion Study



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. Trenbolone, estradiol-17 beta and estrone levels in plasma and tissues and live weight gains of heifers implanted with trenbolone acetate - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. Risk Assessment of Growth Hormones and Antimicrobial Residues in Meat - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. The effect of estradiol, trenbolone acetate, or zeranol on growth rate, mammary development, carcass traits, and plasma estradiol concentrations of beef heifers - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. Estradiol benzoate given 0 or 24 h after the end of a progestagen treatment in postpartum suckled beef cows - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. scispace.com \[scispace.com\]](#)
- [7. lcms.cz \[lcms.cz\]](#)
- [8. Radioimmunoassay of the anabolic agent zeranol. V. Residues of zeranol in the edible tissues, urine, faeces and bile of steers treated with Ralgro - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. Zeranol: a review of the metabolism, toxicology, and analytical methods for detection of tissue residues - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. Analytical methods for the determination of zeranol residues in animal products: a review - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. mdpi.com \[mdpi.com\]](#)
- [12. Characterization of trenbolone acetate and estradiol metabolite excretion profiles in implanted steers - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. fao.org \[fao.org\]](#)

- To cite this document: BenchChem. [Validating the Withdrawal Period for Ralgro® in Cattle: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1209543/docs#validating-the-withdrawal-period-for-ralgro-in-cattle-a-comparative-guide>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)